

# 2,3,4,5,6-Pentamethylheptane molecular weight and formula

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## Compound of Interest

Compound Name: 2,3,4,5,6-Pentamethylheptane

Cat. No.: B3050641

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## Technical Data Sheet: 2,3,4,5,6-Pentamethylheptane

**Introduction:** This document provides core physicochemical data for **2,3,4,5,6-pentamethylheptane**, a branched alkane. The information presented herein is compiled from established chemical databases and is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Physicochemical Properties

The fundamental molecular properties of **2,3,4,5,6-pentamethylheptane** have been determined through computational methods based on its chemical structure. These properties are essential for a variety of applications, including analytical characterization, reaction modeling, and toxicological assessment.

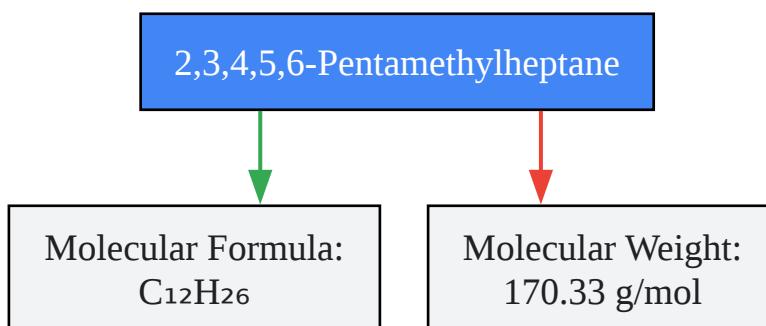
### Data Summary Table

Parameter	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	170.33 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	2,3,4,5,6-pentamethylheptane	<a href="#">[1]</a>

Methodology Note: The molecular weight is a computed value derived from the molecular formula and the standard atomic weights of the elements.[\[2\]](#)[\[4\]](#) This is a standard practice in chemical informatics and provides a highly accurate theoretical value.

## Structural and Relational Information

To elucidate the relationship between the compound's identity and its fundamental properties, the following diagram illustrates the logical connection.



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Fig. 1: Core properties of **2,3,4,5,6-Pentamethylheptane**.

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## References

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